

avoiding side products in Vilsmeier-Haack formylation

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Compound of Interest

Compound Name: 2-Morpholin-4-ylquinoline-3-carbaldehyde

CAS No.: 326008-62-2

Cat. No.: B1270493

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Introduction

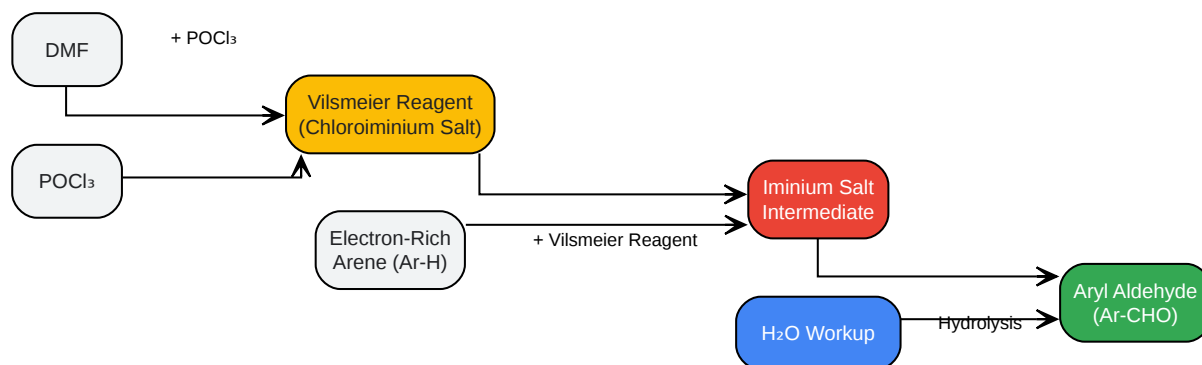
The Vilsmeier-Haack reaction is a robust and widely utilized method for the formylation of electron-rich aromatic and heteroaromatic compounds.[1][2][3][4][5] Named after its developers, Anton Vilsmeier and Albrecht Haack, this reaction employs a substituted amide, most commonly N,N-dimethylformamide (DMF), and an acid halide like phosphorus oxychloride (POCl_3) to generate an electrophilic chloroiminium salt known as the "Vilsmeier reagent".[4][6][7] This reagent then reacts with activated substrates to introduce a formyl (-CHO) group following an aqueous workup.[2][3][7][8]

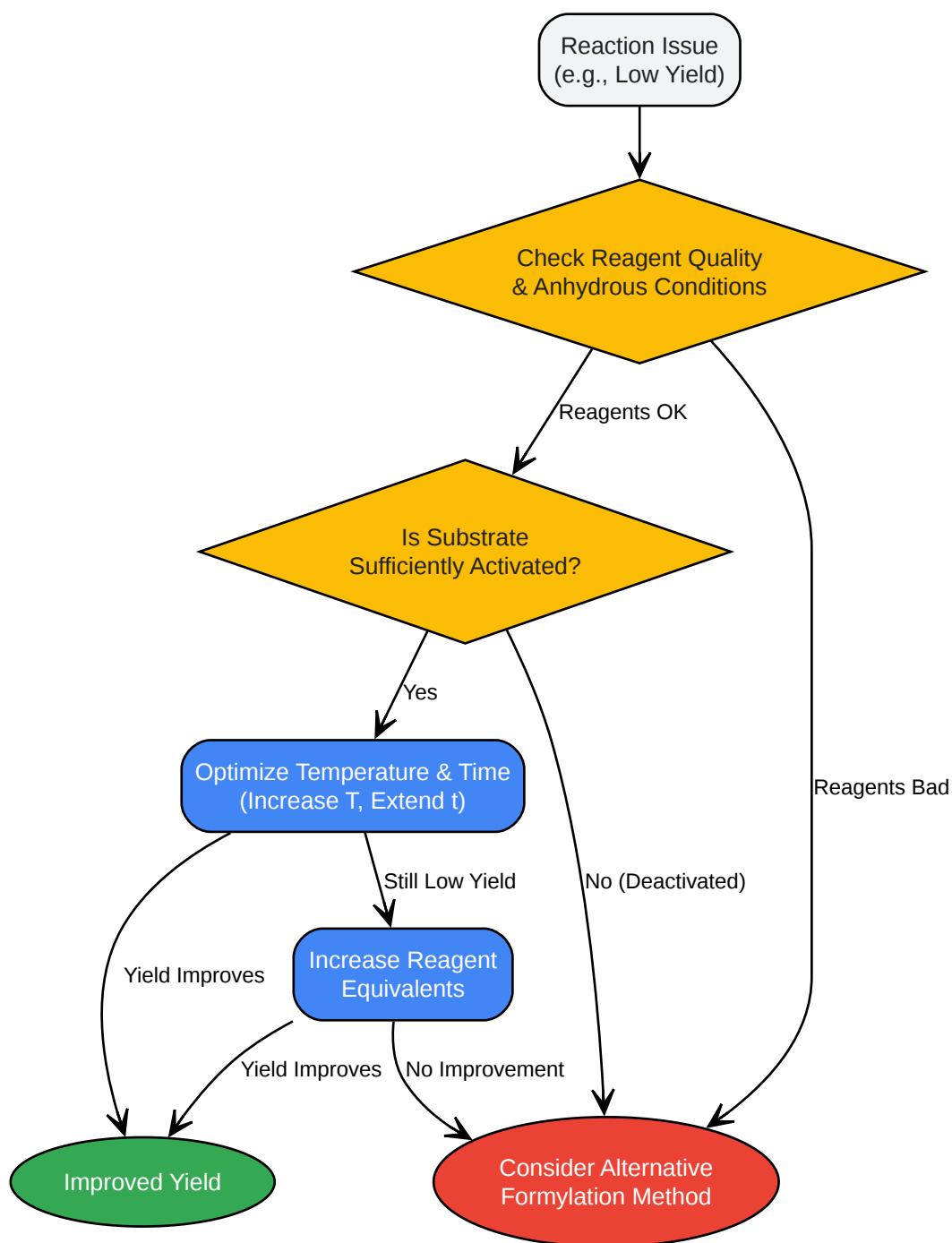
While powerful, the reaction is not without its complexities. Researchers often encounter challenges ranging from low yield to the formation of unexpected side products. This guide provides in-depth, experience-driven answers to common problems, explaining the underlying chemical principles and offering validated protocols to steer your experiments toward success.

The Core Reaction: Mechanism Overview

Understanding the standard mechanism is the first step in diagnosing deviations. The process involves two main stages:

- Formation of the Vilsmeier Reagent: DMF reacts with POCl_3 to form the electrophilic chloroiminium salt, the active formylating agent.[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Electrophilic Aromatic Substitution: The electron-rich aromatic substrate attacks the Vilsmeier reagent, forming an iminium salt intermediate.[\[2\]](#)[\[9\]](#) This intermediate is then hydrolyzed during the aqueous workup to yield the final aryl aldehyde.[\[2\]](#)[\[11\]](#)





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